

M 084 Hydrochloride Technical Support Center: Navigating Potential Off-Target Effects

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Compound of Interest

Compound Name: M 084 hydrochloride

Cat. No.: B1574532

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Welcome to the technical support center for **M 084 hydrochloride**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance and troubleshooting strategies for experiments involving this compound. Our goal is to equip you with the knowledge to anticipate and navigate potential off-target effects, ensuring the scientific integrity of your results.

Introduction to M 084 Hydrochloride

M 084 hydrochloride is recognized as a blocker of Transient Receptor Potential Cation Channel Subfamily C, members 4 and 5 (TRPC4/5).[1][2] It is a valuable tool for investigating the physiological and pathological roles of these ion channels. However, like any pharmacological tool, understanding its selectivity profile is critical for accurate data interpretation. This guide will delve into the known on-target and off-target activities of **M 084 hydrochloride** and provide practical advice for its use in your research.

Frequently Asked Questions (FAQs)

Here we address some of the common questions that arise when working with **M 084 hydrochloride**.

Q1: What is the primary mechanism of action of **M 084 hydrochloride**?

M 084 hydrochloride is a blocker of TRPC4 and TRPC5 channels, with reported IC50 values in the micromolar range.[1][2] Specifically, the IC50 values are cited as 3.7-10.3 μM for TRPC4

and 8.2 μM for TRPC5.[2]

Q2: Are there any known off-target effects of **M 084 hydrochloride**?

Yes, **M 084 hydrochloride** has been reported to weakly block TRPC3 channels.[2] This is an important consideration for researchers working with systems where TRPC3 is expressed and functionally relevant.

Q3: Is **M 084 hydrochloride** the same as PRE-084 hydrochloride?

No, this is a critical point of distinction. **M 084 hydrochloride** is a TRPC4/5 channel blocker.[1] [2] In contrast, PRE-084 hydrochloride is a highly selective sigma-1 (σ_1) receptor agonist.[3][4] [5] Due to the similarity in their names, it is imperative to ensure you are using the correct compound for your intended target. Always verify the CAS number and supplier information.

Q4: What are the potential consequences of off-target effects in my experiments?

Off-target effects can lead to misinterpretation of experimental results. For example, if a cellular response is observed following treatment with **M 084 hydrochloride**, it is crucial to determine whether this effect is mediated by the intended blockade of TRPC4/5 or an unintended interaction with TRPC3 or other unknown targets.

Troubleshooting Guide: Identifying and Mitigating Off-Target Effects

This section provides practical steps and experimental workflows to help you identify and control for potential off-target effects of **M 084 hydrochloride**.

Initial Assessment: Understanding Your Experimental System

Before initiating experiments with **M 084 hydrochloride**, it is essential to characterize your model system.

- **Target Expression Profile:** Determine the expression levels of TRPC3, TRPC4, and TRPC5 in your cells or tissue of interest. This can be achieved through techniques such as qPCR, Western blotting, or immunohistochemistry.

- **Functional Relevance:** If TRPC3 is expressed, assess its functional role in the biological process you are investigating.

Experimental Workflow for Validating On-Target vs. Off-Target Effects

The following workflow is designed to help you dissect the observed effects of **M 084 hydrochloride**.

Caption: Experimental workflow for dissecting on-target versus off-target effects of **M 084 hydrochloride**.

Detailed Protocols for Control Experiments

Protocol 1: Use of a Structurally Unrelated TRPC4/5 Blocker

- **Rationale:** Employing a TRPC4/5 blocker with a different chemical scaffold can help confirm that the observed biological effect is due to the intended mechanism of action and not a result of the specific chemical properties of **M 084 hydrochloride**.
- **Procedure:**
 - Identify a commercially available, validated TRPC4/5 blocker that is structurally distinct from **M 084 hydrochloride**.
 - Determine the optimal concentration of the control compound based on its reported IC50 values for TRPC4 and TRPC5.
 - Treat your experimental system with the control compound under the same conditions as your experiments with **M 084 hydrochloride**.
 - Compare the resulting phenotype with that observed with **M 084 hydrochloride**.

Protocol 2: Pharmacological Modulation of the Known Off-Target (TRPC3)

- **Rationale:** To investigate the potential contribution of TRPC3 blockade to your observed phenotype, you can use pharmacological tools that selectively modulate TRPC3 activity.

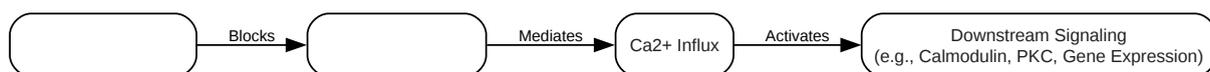
- Procedure:
 - Identify a selective TRPC3 blocker or activator.
 - Treat your experimental system with the selective TRPC3 modulator.
 - Observe if this treatment mimics or alters the phenotype observed with **M 084 hydrochloride**.
 - Interpretation: If a selective TRPC3 blocker produces a similar effect to M 084, it suggests that TRPC3 inhibition may be contributing to the observed phenotype.

Data Summary: Selectivity Profile of M 084 Hydrochloride

Target	Activity	IC50 (μM)	Reference
TRPC4	Blocker	3.7-10.3	[2]
TRPC5	Blocker	8.2	[2]
TRPC3	Weak Blocker	Not specified	[2]

Signaling Pathway Considerations

When investigating the effects of **M 084 hydrochloride**, it is crucial to consider the downstream signaling pathways regulated by TRPC4 and TRPC5. These channels are known to be involved in calcium signaling, which can impact a multitude of cellular processes.



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Caption: Simplified signaling pathway showing the action of **M 084 hydrochloride** on TRPC4/5 channels and downstream calcium signaling.

Concluding Remarks

M 084 hydrochloride is a potent tool for the study of TRPC4 and TRPC5 channels. However, a thorough understanding of its selectivity profile, including its weak inhibitory activity on TRPC3, is paramount for the rigorous interpretation of experimental data. By implementing the troubleshooting strategies and control experiments outlined in this guide, researchers can enhance the reliability and reproducibility of their findings. Always remember to critically evaluate your results in the context of the compound's known pharmacological activities.

References

- PRE-084 as a tool to uncover potential therapeutic applications for selective sigma-1 receptor activation - PubMed Central. [[Link](#)]
- PRE-084 - Wikipedia. [[Link](#)]

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Sources

- 1. bocsci.com [bocsci.com]
- 2. [M 084 hydrochloride | TRPC Channels | Tocris Bioscience](#) [tocris.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. [PRE-084 hydrochloride | \$\sigma\$ 1 Receptors | Tocris Bioscience](#) [tocris.com]
- 5. [PRE-084 - Wikipedia](#) [en.wikipedia.org]
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